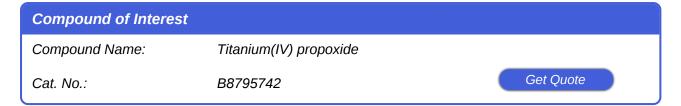


Comparative Analysis of Synthesis Parameters and Nanoparticle Characteristics

Author: BenchChem Technical Support Team. Date: December 2025



The properties of green-synthesized TiO₂ nanoparticles are significantly influenced by the type of plant extract used and the specific synthesis conditions. The following table summarizes quantitative data from various studies, providing a comparative overview of the outcomes.



Plant Extract	Precurs or Concent ration	Reactio n Conditi ons	Nanopa rticle Size (nm)	Crystal Phase	Band Gap (eV)	Photoca talytic Efficien cy (%)	Referen ce
Phyllanth us niruri	1 mM TTIP in 50 mL extract	4h stirring at RT, calcinatio n at 600°C for 3h	20 (XRD)	Anatase	-	99.5 (Methyl Orange)	[3]
Impatien s rothii	15 mL TTIP in 50 mL ethanol + 50 mL extract	12h stirring at RT, calcinatio n at 500°C for 3h	~11 (Crystallit e), ~25 (Particle)	Anatase	3.39	98 (Methyle ne Blue)	[4]
Morus nigra (Aqueous	10 mL TTIP in 70 mL water + 10g powder in 100mL water	2h stirring at 50°C	0.17 (Crystallit e)	-	-	-	[2]
Morus nigra (Ethanoli c)	10 mL TTIP in 70 mL water + 10g powder in 100mL ethanol	2h stirring at 50°C	0.076 (Crystallit e)	-	-	-	[2]



Mentha arvensis	-	-	20-70 (SEM)	Anatase	-	-	[5]
Acorus calamus	0.05 M TTIP	Stirring at RT, pH 7	15-40 (DLS)	Anatase/ Rutile	3.20	96.59 (Rhodam ine B)	[6]
Murraya koenigii (Ethanoli c)	-	-	2-15 (TEM)	-	-	-	[7]

Experimental Protocols

The green synthesis of TiO₂ nanoparticles generally follows a sol-gel method.[3] Below are detailed methodologies for key experiments cited in the literature.

Preparation of Plant Extract

A generalized procedure for preparing the aqueous plant extract is as follows:

- Collection and Cleaning: Fresh, healthy plant leaves are collected and washed thoroughly
 with distilled water to remove any contaminants.[1][4]
- Drying and Grinding: The leaves are shade-dried for several days until all moisture is removed and then ground into a fine powder.[1][4]
- Extraction: A specific amount of the leaf powder (e.g., 20 g) is added to a volume of distilled water (e.g., 150 mL) and heated (e.g., at 60°C for 4 hours) with continuous stirring.[1][3][4]
 The resulting extract is then filtered to remove solid residues.[3][4]

Synthesis of TiO₂ Nanoparticles

The synthesis process typically involves the following steps:

 Precursor Solution: A solution of titanium(IV) isopropoxide (TTIP) is prepared, often in a solvent like ethanol. For instance, 15 mL of TTIP is dissolved in 50 mL of ethanol.[4]



- Reaction Mixture: The prepared plant extract is slowly added to the TTIP solution under vigorous and continuous stirring.[3][4]
- Precipitation: The mixture is stirred at room temperature for a specified duration (e.g., 4-12 hours) until a precipitate is formed. A color change in the solution often indicates the formation of nanoparticles.[3][4]
- Separation and Washing: The precipitate is separated by centrifugation or filtration and washed multiple times with deionized water and ethanol to remove impurities.[3][4]
- Drying and Calcination: The washed precipitate is dried in an oven (e.g., at 80°C for 3 hours) and then calcined at a high temperature (e.g., 500-600°C for 3 hours) to obtain the crystalline TiO₂ nanopowder.[3][4]

Characterization of Synthesized TiO2 Nanoparticles

To determine the properties of the synthesized TiO₂ nanoparticles, various characterization techniques are employed:

- UV-Visible Spectroscopy: Confirms the formation of TiO₂ nanoparticles by observing the characteristic absorption peaks.[1]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the functional groups from the plant extract that are responsible for the reduction and capping of the nanoparticles. A band in the 650–700 cm⁻¹ region is indicative of the Ti-O-Ti bond.[1]
- X-ray Diffraction (XRD): Determines the crystalline structure, phase purity, and average crystallite size of the nanoparticles.[1]
- Scanning Electron Microscopy (SEM): Visualizes the surface morphology and shape of the nanoparticles.[1]
- Transmission Electron Microscopy (TEM): Provides high-resolution images to determine the size and shape of the nanoparticles.[1]
- Energy-Dispersive X-ray (EDX) Analysis: Determines the elemental composition and purity of the synthesized nanoparticles.[4]

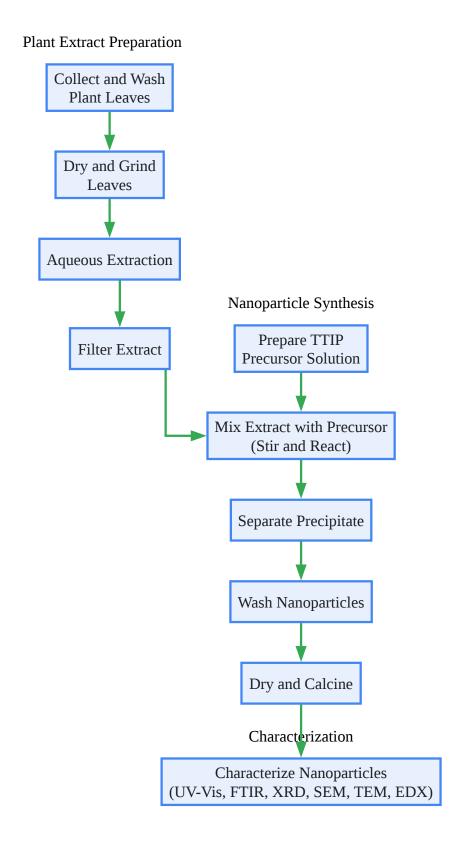




Visualizations

The following diagrams illustrate the experimental workflow and the proposed mechanism for the green synthesis of TiO_2 nanoparticles.

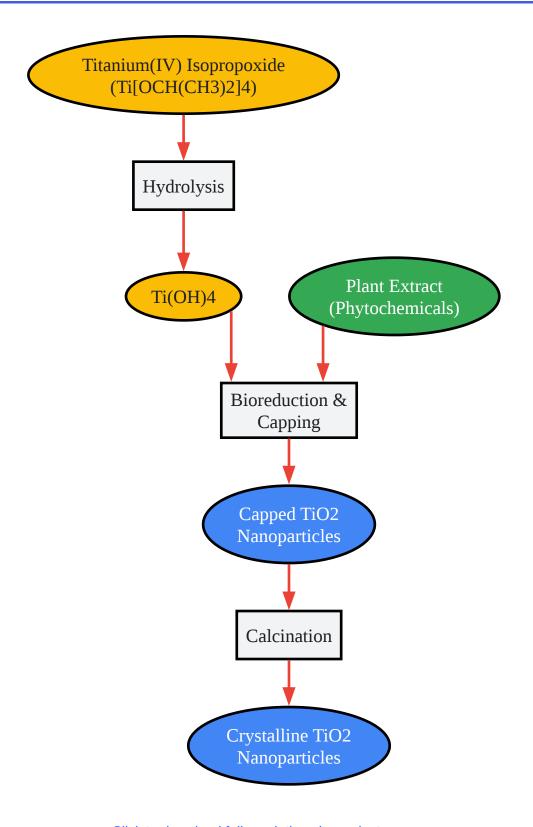




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Workflow for the green synthesis of TiO₂ nanoparticles.





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Proposed mechanism for the green synthesis of TiO₂ nanoparticles.



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